

Protocol for the Laboratory Synthesis of Bensuldazic Acid

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Compound of Interest

Compound Name: Bensuldazic Acid

Cat. No.: B073488

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive protocol for the laboratory synthesis of **Bensuldazic Acid**, a compound with known antifungal properties. The detailed methodology is intended for use by qualified researchers and scientists in a laboratory setting.

Introduction

Bensuldazic acid, chemically known as 2-[5-(phenylmethyl)-6-sulfanylidene-1,3,5-thiadiazinan-3-yl]acetic acid, is a derivative of tetrahydro-2H-1,3,5-thiadiazine-2-thione (THTT). Compounds of this class have garnered interest for their biological activities, including antifungal and antibacterial properties. The synthesis of **Bensuldazic Acid** is achieved through a one-pot reaction involving the condensation of benzylamine, carbon disulfide, formaldehyde, and glycine. This protocol outlines the detailed steps for its preparation and purification.

Chemical Properties and Data

A summary of the key chemical and physical properties of **Bensuldazic Acid** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₂ S ₂
Molecular Weight	282.38 g/mol
Appearance	White to off-white solid
Melting Point	152-154 °C
Solubility	Soluble in DMSO and DMF, sparingly soluble in methanol and ethanol, insoluble in water.
Purity (Typical)	>98% (by HPLC)
Yield (Typical)	65-75%

Experimental Protocol: Synthesis of Bensuldazic Acid

This protocol details the one-pot synthesis of **Bensuldazic Acid**.

Materials:

- Benzylamine
- Carbon disulfide (CS₂)
- Glycine
- Formaldehyde solution (37% in water)
- Potassium hydroxide (KOH)
- Ethanol
- Hydrochloric acid (HCl), concentrated
- Distilled water

- Sodium sulfate (Na_2SO_4), anhydrous
- Dichloromethane (CH_2Cl_2)
- Ethyl acetate
- Hexane
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser, beaker, etc.)
- Magnetic stirrer with heating plate
- Rotary evaporator
- pH meter or pH paper
- Thin-layer chromatography (TLC) plates (silica gel)
- High-performance liquid chromatography (HPLC) system for purity analysis

Procedure:

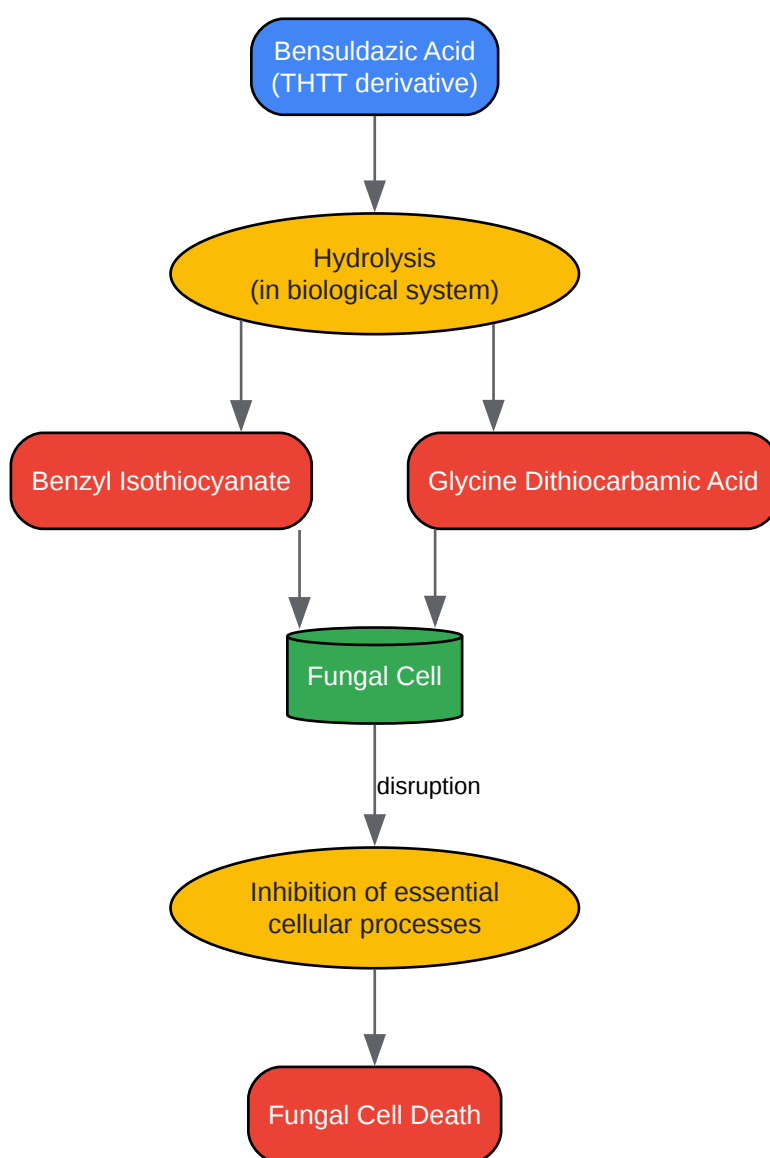
- Preparation of Potassium Dithiocarbamate Intermediate:
 - In a 250 mL round-bottom flask equipped with a magnetic stirrer, dissolve glycine (0.1 mol) and potassium hydroxide (0.1 mol) in 50 mL of ethanol.
 - Cool the solution to 0-5 °C in an ice bath.
 - Slowly add carbon disulfide (0.1 mol) dropwise to the cooled solution while stirring vigorously. Maintain the temperature below 10 °C during the addition.
 - After the addition is complete, continue stirring the mixture at room temperature for 2 hours. A precipitate of the potassium dithiocarbamate salt of glycine will form.
- Formation of the Tetrahydrothiadiazine Ring:

- To the suspension from the previous step, add benzylamine (0.1 mol) and stir for 15 minutes.
- Slowly add formaldehyde solution (0.2 mol, 37% in water) dropwise to the reaction mixture. An exothermic reaction may occur; maintain the temperature below 40 °C using a water bath if necessary.
- After the addition of formaldehyde, fit the flask with a condenser and heat the reaction mixture to reflux (approximately 70-80 °C) for 3-4 hours. Monitor the reaction progress by TLC (e.g., using a 1:1 mixture of ethyl acetate and hexane as the mobile phase).
- Isolation and Purification of **Bensuldazic Acid**:
 - After the reaction is complete, cool the mixture to room temperature.
 - Acidify the reaction mixture to pH 2-3 by the slow addition of concentrated hydrochloric acid. This will precipitate the crude **Bensuldazic Acid**.
 - Filter the precipitate using a Buchner funnel and wash it thoroughly with cold distilled water to remove any inorganic salts.
 - The crude product can be purified by recrystallization. Dissolve the crude solid in a minimal amount of hot ethanol. If the solution is colored, a small amount of activated charcoal can be added, and the solution filtered while hot.
 - Allow the filtrate to cool slowly to room temperature and then place it in an ice bath to maximize crystal formation.
 - Collect the purified crystals by filtration, wash with a small amount of cold ethanol, and dry under vacuum.
- Characterization:
 - Determine the melting point of the purified product.
 - Confirm the structure using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry.

- Assess the purity of the final product using HPLC.

Proposed Mechanism of Action: Antifungal Activity

The antifungal activity of tetrahydro-2H-1,3,5-thiadiazine-2-thione (THTT) derivatives like **Bensuldazic Acid** is believed to stem from their decomposition in biological systems. It is proposed that the THTT ring is unstable under physiological conditions and hydrolyzes to release isothiocyanates and dithiocarbamic acids. These reactive species are known to have broad-spectrum antimicrobial activity by interfering with essential cellular processes in fungi.

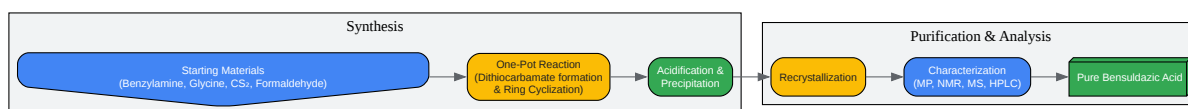


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Caption: Proposed mechanism of antifungal action for **Bensuldazic Acid**.

Experimental Workflow

The following diagram illustrates the overall workflow for the synthesis and analysis of **Bensuldazic Acid**.



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